

Stability and Storage of 4-(Phenylthio)benzene-1,2-diamine

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Compound of Interest

Compound Name:	4-(Phenylthio)benzene-1,2-diamine
Cat. No.:	B144564

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Abstract: **4-(Phenylthio)benzene-1,2-diamine** (CAS No. 43156-48-5) is a pivotal intermediate in the synthesis of pharmacologically active molecules, including potential anticancer agents, antimicrobials, and the anthelmintic drug fenbendazole.^{[1][2]} The integrity and purity of this compound are paramount for the successful outcome of these sensitive synthetic applications. This technical guide provides a comprehensive analysis of the factors influencing the stability of **4-(Phenylthio)benzene-1,2-diamine** and establishes field-proven protocols for its optimal storage and handling. The inherent reactivity of the o-phenylenediamine moiety necessitates stringent control over environmental conditions to prevent oxidative and light-induced degradation. This document serves as an essential resource for researchers, chemists, and drug development professionals to ensure the long-term viability and reliability of this critical reagent.

Introduction and Core Chemical Profile

4-(Phenylthio)benzene-1,2-diamine is an aromatic amine distinguished by a benzene ring substituted with two adjacent amino groups and a phenylthio ether group. This unique electronic structure, particularly the electron-rich nature of the diamine functionality, makes it an excellent building block for forming heterocyclic systems like benzimidazoles.^[1] However, this same reactivity renders the molecule susceptible to degradation, primarily through oxidation. Understanding its stability profile is not merely a matter of inventory management but a critical component of experimental reproducibility and quality control in pharmaceutical research.

Chemical Structure

Caption: Chemical structure of **4-(Phenylthio)benzene-1,2-diamine**.

Physicochemical Properties

The following table summarizes the key physicochemical properties of **4-(Phenylthio)benzene-1,2-diamine**.

Property	Value	Source(s)
CAS Number	43156-48-5	[3][4][5]
Molecular Formula	C ₁₂ H ₁₂ N ₂ S	[3][6][7]
Molecular Weight	216.30 g/mol	[3][8]
Appearance	Pale Purple to Purple Solid	[9]
Melting Point	>58°C (with decomposition)	[9]
Boiling Point	441.5 ± 35.0 °C (Predicted)	[9]
Purity	Typically ≥95%	[5][6]
Solubility	DMSO (Slightly), Methanol (Slightly)	[9]

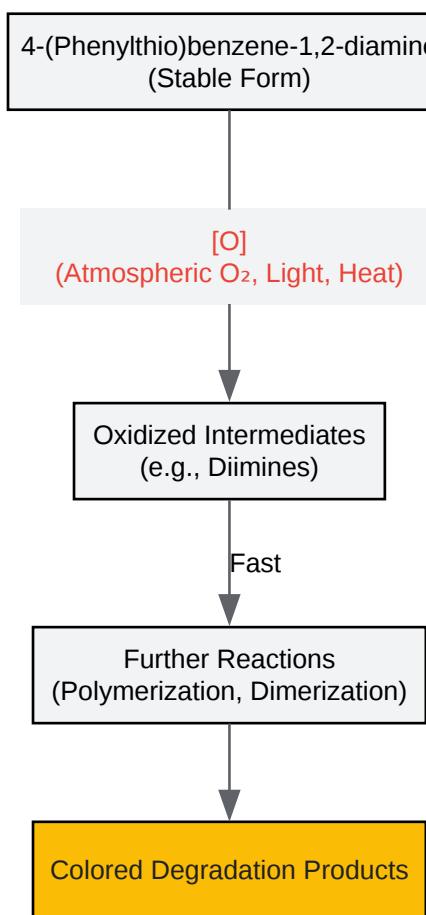
Key Factors Influencing Stability

The stability of **4-(Phenylthio)benzene-1,2-diamine** is primarily dictated by its susceptibility to oxidation, a characteristic feature of aromatic amines, especially phenylenediamines.[10][11][12] This process can be initiated or accelerated by several environmental factors.

Oxidation by Atmospheric Oxygen

Causality: The two adjacent amino groups on the benzene ring create a highly electron-rich system. This makes the molecule an excellent reducing agent and, consequently, highly susceptible to oxidation by atmospheric oxygen. The oxidation of phenylenediamines is a well-documented process that can lead to the formation of highly colored and often poorly soluble dimeric and polymeric products.[10][13][14] This degradation is the primary reason for the

compound's "Air Sensitive" classification and the gradual color change observed upon storage. [9][15] The initial step often involves the formation of a reactive diimine intermediate, which can then undergo further reactions.



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Caption: Simplified oxidative degradation pathway.

Photosensitivity

Exposure to light, particularly in the UV spectrum, provides the activation energy required to initiate and accelerate oxidative degradation pathways. For this reason, multiple suppliers explicitly recommend storing the compound in a "dark place".[4][16][17] The energy from photons can promote the formation of radical species, which vigorously react with oxygen, leading to a rapid loss of purity.

Thermal Stress

While the compound is a solid with a defined melting point, elevated temperatures significantly increase the rate of chemical degradation.^[18] The predicted boiling point is high, but decomposition occurs at a much lower temperature, as indicated by its melting point behavior.^[9] Storing the material at elevated temperatures, even at room temperature for extended periods, will lead to a noticeable decline in quality. This is consistent with general principles of chemical kinetics, where reaction rates increase with temperature.

Incompatible Materials

As a primary aromatic amine, this compound will react exothermically with acids and is incompatible with strong oxidizing agents, acid anhydrides, and strong reducing agents.^{[19][20]} Contact with these materials must be strictly avoided to prevent violent reactions and rapid decomposition.

Recommended Storage and Handling Protocols

To preserve the integrity of **4-(Phenylthio)benzene-1,2-diamine**, a multi-faceted approach to storage and handling is mandatory. The following protocols are based on a synthesis of supplier recommendations and established chemical safety principles.^{[3][4][5][18]}

Optimal Storage Conditions

Parameter	Recommendation	Rationale
Temperature	2-8°C (Refrigerator)	Minimizes the rate of thermal degradation and oxidative reactions. ^{[3][4][5]}
Atmosphere	Inert Gas (Argon or Nitrogen)	Displaces atmospheric oxygen, directly inhibiting the primary oxidation pathway. ^[21]
Container	Tightly Sealed Amber Glass Vial	Prevents exposure to air and moisture and blocks light to prevent photodegradation. ^{[4][18]}
Environment	Dry, Dark Location	Protects from moisture, which can facilitate degradation, and light. ^{[4][17]}

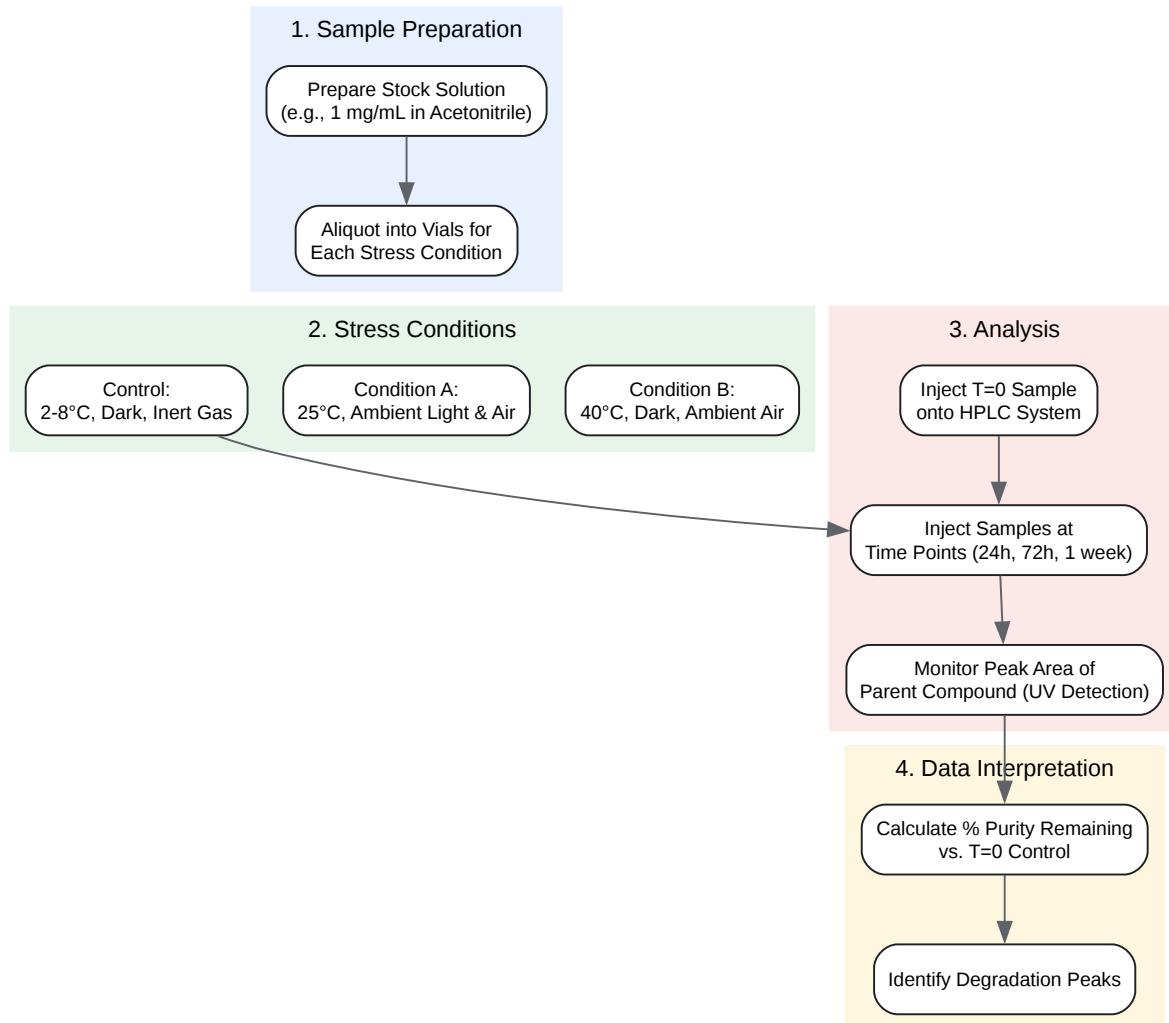
Safe Handling Procedures

Given the hazard profile of this compound, strict adherence to safety protocols is essential.

- Ventilation: Always handle the solid material within a certified chemical fume hood to avoid inhalation of dust particles.[5][22]
- Personal Protective Equipment (PPE): Wear nitrile gloves, chemical safety goggles, and a lab coat.[5][22]
- Dispensing: When weighing and dispensing, use tools that minimize the generation of airborne dust. If aliquoting, do so under a stream of inert gas if possible.
- Cleaning: Clean any spills promptly. Decontaminate surfaces after use.
- Disposal: Dispose of waste material and empty containers in accordance with all local, state, and federal regulations for hazardous chemical waste.[19][23]

Experimental Protocol: Purity and Stability Assessment via HPLC

This protocol provides a self-validating system for researchers to assess the stability of their **4-(Phenylthio)benzene-1,2-diamine** sample under defined stress conditions. High-Performance Liquid Chromatography (HPLC) is the method of choice for quantifying the parent compound and observing the emergence of degradation products.[24]



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Caption: Experimental workflow for stability testing.

Objective

To quantify the degradation of **4-(Phenylthio)benzene-1,2-diamine** over time when exposed to heat, light, and air compared to optimal storage conditions.

Materials and Methods

- Reagent: **4-(Phenylthio)benzene-1,2-diamine** sample to be tested.
- Instrumentation: HPLC system with a UV detector (e.g., 254 nm), C18 reverse-phase column.
- Solvents: HPLC-grade acetonitrile and water.
- Vials: Amber HPLC vials, clear glass vials.

Step-by-Step Protocol

- Stock Solution Preparation: Accurately weigh and prepare a stock solution of the compound (e.g., 1 mg/mL) in a suitable solvent like acetonitrile.
- Initial Analysis (T=0): Immediately dilute an aliquot of the stock solution to a working concentration and inject it into the HPLC. Record the chromatogram and the peak area of the main compound. This serves as the 100% reference.
- Sample Aliquoting and Stressing:
 - Control: Aliquot the stock solution into an amber vial, flush with nitrogen or argon, seal tightly, and store at 2-8°C.
 - Stress Condition A (Light/Air): Aliquot into a clear vial, seal loosely (or with a perforated cap), and leave on a lab bench at room temperature (~25°C) exposed to ambient light.
 - Stress Condition B (Heat/Air): Aliquot into an amber vial, seal, and place in an oven or incubator at 40°C.
- Time-Point Analysis: At predetermined intervals (e.g., 24 hours, 72 hours, 1 week), take an aliquot from each vial, dilute to the working concentration, and analyze by HPLC under the same conditions as the T=0 sample.

- Data Analysis: For each time point and condition, calculate the percentage of the parent compound remaining relative to the T=0 peak area. Plot the percentage of remaining compound versus time for each condition to visualize the degradation rate.

Conclusion

4-(Phenylthio)benzene-1,2-diamine is an inherently reactive molecule whose stability is critically dependent on its storage and handling. The primary degradation pathway is oxidation of the o-phenylenediamine moiety, a process accelerated by atmospheric oxygen, light, and elevated temperatures. To ensure its utility in sensitive research and development applications, it is imperative to store the compound under refrigerated (2-8°C), dark, and inert atmosphere conditions in a tightly sealed container. Adherence to these protocols will preserve the compound's purity, ensure experimental consistency, and safeguard the integrity of valuable research outcomes.

References

- Pharmaffiliates. (n.d.). **4-(Phenylthio)benzene-1,2-diamine**.
- Piwowarczyk, G., et al. (2015). The oxidation of p-phenylenediamine, an ingredient used for permanent hair dyeing purposes, leads to the formation of hydroxyl radicals: Oxidative stress and DNA damage in human immortalized keratinocytes. *Toxicology Letters*, 239(3), 194-204.
- Diplomata Comercial. (n.d.). What are the Health and Safety Guidelines for Using Amines?.
- Stejskal, J., & Trchová, M. (2012). Oxidation of phenylenediamines and possible polymeric products. *ResearchGate*.
- Diplomata Comercial. (n.d.). Amine Storage Conditions: Essential Guidelines for Safety.
- Zhang, L., et al. (2018). Real-Time Sensing of O-Phenylenediamine Oxidation on Gold Nanoparticles. *Molecules*, 23(11), 2975.
- Anson, F. C., & Mark, H. B. (1962). Electro-Oxidation of Phenylenediamines and Related Compounds at Platinum Electrodes. Effects of Acid Strength. *Analytical Chemistry*, 34(3), 336-340.
- Barry, V. C., et al. (1950). The oxidation of derivatives of o-phenylenediamine. Part III. *Journal of the Chemical Society (Resumed)*, 1120.
- Sharma, R. K., et al. (2023). Toxicity, Hazards, and Safe Handling of Primary Aromatic Amines. *ACS Chemical Health & Safety*.
- SKC Inc. (2023). Safety Data Sheet: Aromatic Amine DECONTamination Solution.
- Sharma, R. K., et al. (2023). Toxicity, Hazards, and Safe Handling of Primary Aromatic Amines. *ResearchGate*.
- MySkinRecipes. (n.d.). **4-(Phenylthio)benzene-1,2-diamine**.

- PubChem. (n.d.). 4-(Phenylthio)-1,2-benzenediamine.
- PharmaCompass. (n.d.). 4-propylthio-o-phenylenediamine.
- Google Patents. (n.d.). CN104945292B - Process for preparing 4-propylthio-o-phenylenediamine.
- Al-Majidi, K., et al. (2023). 4-Chloro-1,2-phenylenediamine induced structural perturbation and genotoxic aggregation in human serum albumin. *Frontiers in Chemistry*, 11.

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Sources

- 1. benchchem.com [benchchem.com]
- 2. 5-PHENYLTHIO-1,2-DIAMINOBENZENE | 43156-48-5 chemicalbook.com
- 3. pharmaffiliates.com [pharmaffiliates.com]
- 4. 43156-48-5|4-(Phenylthio)benzene-1,2-diamine|BLD Pharm bldpharm.com
- 5. aksci.com [aksci.com]
- 6. 4-(Phenylthio)benzene-1,2-diamine 95% | CAS: 43156-48-5 | AChemBlock achemblock.com
- 7. CAS 43156-48-5 | 4-(Phenylthio)benzene-1,2-diamine - Synblock synblock.com
- 8. 4-(Phenylthio)-1,2-benzenediamine | C12H12N2S | CID 3016417 - PubChem pubchem.ncbi.nlm.nih.gov
- 9. 43156-48-5 CAS MSDS (5-PHENYLTHIO-1,2-DIAMINOBENZENE) Melting Point Boiling Point Density CAS Chemical Properties chemicalbook.com
- 10. researchgate.net [researchgate.net]
- 11. pubs.acs.org [pubs.acs.org]
- 12. researchgate.net [researchgate.net]
- 13. The oxidation of p-phenylenediamine, an ingredient used for permanent hair dyeing purposes, leads to the formation of hydroxyl radicals: Oxidative stress and DNA damage in human immortalized keratinocytes - PubMed pubmed.ncbi.nlm.nih.gov
- 14. mdpi.com [mdpi.com]

- 15. CAS 43156-48-5: 4-(Phenylthio)-1,2-benzenediamine [cymitquimica.com]
- 16. 4-(Phenylthio)benzene-1,2-diamine | 43156-48-5 [sigmaaldrich.com]
- 17. 4-(Phenylthio)benzene-1,2-diamine [myskinrecipes.com]
- 18. diplomatacomercial.com [diplomatacomercial.com]
- 19. diplomatacomercial.com [diplomatacomercial.com]
- 20. fishersci.com [fishersci.com]
- 21. 66608-52-4|4-(Propylthio)benzene-1,2-diamine|BLD Pharm [bldpharm.com]
- 22. tlcstandards.com [tlcstandards.com]
- 23. international.skcinc.com [international.skcinc.com]
- 24. Frontiers | 4-Chloro-1,2-phenylenediamine induced structural perturbation and genotoxic aggregation in human serum albumin [frontiersin.org]
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